

An In-Depth Technical Guide to 1-Trimethylsilyl-1,2,4-triazole

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Compound of Interest

Compound Name: 1-Trimethylsilyl-1,2,4-triazole

Cat. No.: B101942

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CAS Number: 18293-54-4 Chemical Name: 1-(Trimethylsilyl)-1H-1,2,4-triazole Synonyms: trimethyl(1,2,4-triazol-1-yl)silane[1]

This technical guide provides a comprehensive overview of **1-Trimethylsilyl-1,2,4-triazole**, a versatile organosilicon reagent crucial for researchers, scientists, and professionals in drug development and fine chemical synthesis. The document outlines its chemical structure, properties, synthesis protocols, and key applications, with a focus on its role as a pharmaceutical intermediate.

Core Properties and Structure

1-Trimethylsilyl-1,2,4-triazole is an organosilicon compound featuring a trimethylsilyl (TMS) group covalently bonded to the N1 position of a 1,2,4-triazole ring. This silylation enhances the solubility and stability of the triazole moiety in organic solvents and serves as a convenient protecting group, making the compound a highly valuable building block in organic synthesis.[2] It typically appears as a colorless to pale yellow liquid and is noted for its sensitivity to moisture, necessitating handling and storage under inert atmospheric conditions such as argon or nitrogen.[2]

Chemical Structure:

Diagram 2: Role as a triazolylating agent in synthesis.

Conclusion

1-Trimethylsilyl-1,2,4-triazole is a reagent of significant value for the synthesis of complex organic molecules, particularly in the field of drug discovery. Its unique properties as a protected and activated form of 1,2,4-triazole streamline the incorporation of this vital heterocyclic motif into pharmaceutical candidates. The detailed protocols and data presented in this guide offer a foundational resource for scientists and researchers aiming to leverage this compound in their synthetic endeavors. Proper handling techniques are critical to maintain its reactivity and ensure successful outcomes.

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References

- 1. scbt.com [scbt.com]
- 2. nbinno.com [nbinno.com]
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